

# A Comprehensive Technical Guide to (S)-4-Methoxydalbergione

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## Compound of Interest

Compound Name: (S)-4-Methoxydalbergione

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical nomenclature of **(S)-4-Methoxydalbergione**, a naturally occurring neoflavonoid. The information is presented to support research and development activities in medicinal chemistry, pharmacology, and related disciplines.

## Chemical Identity

**(S)-4-Methoxydalbergione** is a recognized bioactive compound that has been isolated from various plant species, including *Dalbergia miscolobium* and *Dalbergia sissoo*[1]. Its chemical structure and properties are of significant interest to the scientific community.

## Nomenclature

The precise identification of chemical compounds is critical for scientific communication and reproducibility of research. This section outlines the standardized IUPAC name and known synonyms for **(S)-4-Methoxydalbergione**.

IUPAC Name:

The systematic name for **(S)-4-Methoxydalbergione**, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is:

2-methoxy-5-[(1S)-1-phenylprop-2-enyl]cyclohexa-2,5-diene-1,4-dione[1]

This name precisely describes the molecular structure of the compound, including the stereochemistry at the chiral center.

#### Synonyms:

A variety of synonyms for **(S)-4-Methoxydalbergione** are used in scientific literature and chemical databases. The following table provides a comprehensive list of these alternative names and identifiers.

Synonym	Reference
(S)-2-Methoxy-5-(1-phenylallyl)cyclohexa-2,5-diene-1,4-dione	<a href="#">[1]</a>
2,5-Cyclohexadiene-1,4-dione, 2-methoxy-5-[(1S)-1-phenyl-2-propen-1-yl]-	<a href="#">[1]</a>
2-methoxy-5-[(1S)-1-phenylallyl]-1,4-benzoquinone	<a href="#">[1]</a>
S-4-methoxydalbergione	<a href="#">[1]</a>

#### Chemical Identifiers:

For unambiguous identification in databases and regulatory documents, the following identifiers are assigned to **(S)-4-Methoxydalbergione**.

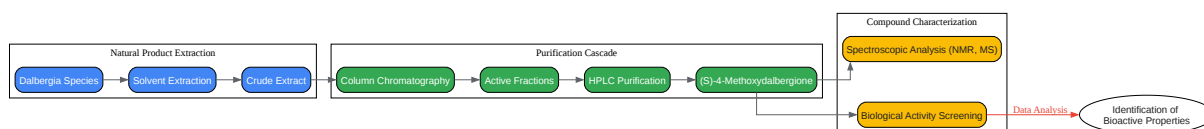
Identifier Type	Identifier	Reference
CAS Number	2543-95-5	<a href="#">[1]</a>
PubChem CID	10400054	<a href="#">[1]</a>
ChEMBL ID	CHEMBL255297	<a href="#">[1]</a>
DTXSID	DTXSID001154141	<a href="#">[1]</a>

## Experimental Protocols and Data Presentation

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **(S)-4-Methoxydalbergione** are beyond the scope of this initial guide. Such information would be compiled from specific research articles and presented in a structured format upon further investigation. Quantitative data, such as physicochemical properties and biological activity metrics, would also be summarized in tabular form for clarity and ease of comparison.

## Logical Relationships and Workflows

To illustrate experimental workflows or signaling pathways involving **(S)-4-Methoxydalbergione**, a visual representation is often beneficial. The following is a conceptual example of how such a relationship could be depicted using the DOT language.



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Caption: A generalized workflow for the isolation and characterization of **(S)-4-Methoxydalbergione**.

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## References

- 1. (S)-4-Methoxydalbergione | C<sub>16</sub>H<sub>14</sub>O<sub>3</sub> | CID 10400054 - PubChem [pubchem.ncbi.nlm.nih.gov]
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